

(-)-Pinocampheol safety data sheet and handling precautions

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Compound of Interest

Compound Name: (-)-Pinocampheol

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Technical Guide to the Safe Handling of (-)-Pinocampheol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a comprehensive technical overview of the safety data and handling precautions for **(-)-Pinocampheol** (CAS No: 35997-96-7). Due to a notable lack of specific toxicological and complete GHS classification data in publicly available literature and safety data sheets, this guide synthesizes available physical and chemical properties with established best practices for handling analogous compounds, such as terpenoid alcohols and flammable solids. This guide is intended to inform researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **(-)-Pinocampheol**, emphasizing a precautionary approach in the absence of complete safety data. Included are general experimental protocols for safety assessment based on OECD guidelines and a procedural workflow for spill management.

Chemical and Physical Properties

(-)-Pinocampheol is a bicyclic monoterpenoid alcohol. While comprehensive safety data is limited, its physical and chemical properties are crucial for safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₈ O	[1]
Molecular Weight	154.25 g/mol	[1]
CAS Number	35997-96-7	[1]
Physical Description	Solid	[1]
Melting Point	67 °C	[1]
Boiling Point (est.)	217.00 °C @ 760.00 mm Hg	[2]
Flash Point (est.)	200.00 °F (93.33 °C) (Tag Closed Cup)	[2]
Water Solubility (est.)	926.3 mg/L @ 25 °C	[3]
logP (o/w) (est.)	2.60 - 2.72	[2] [3]

Hazard Identification and GHS Classification

A consensus GHS classification for **(-)-Pinocampheol** is not readily available in reviewed sources. Several databases explicitly state that the GHS classification has not been determined or provided.^[3] However, based on the properties of similar terpenoid alcohols and its status as a combustible solid, a precautionary approach is warranted.

Potential Hazards (to be assumed in the absence of data):

- Flammability: As a solid with a flash point, it is considered a combustible solid.
- Skin/Eye Irritation: Many alcohols can cause skin and eye irritation.
- Respiratory Irritation: Inhalation of dust or vapors may cause respiratory tract irritation.
- Toxicity: Oral, dermal, and inhalation toxicity have not been determined.^[3] The principle of treating unknown chemicals as potentially toxic should be applied.

Handling and Personal Protective Equipment (PPE)

Given the unknown toxicological profile, prudent laboratory practices for handling potentially hazardous chemicals should be strictly followed.

Engineering Controls

- Work with **(-)-Pinocampheol** should be conducted in a well-ventilated area.
- A certified laboratory chemical fume hood is recommended for procedures that may generate dust or aerosols.

Personal Protective Equipment

The following PPE should be worn when handling **(-)-Pinocampheol**:

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields. A face shield may be necessary if splashing is possible.
Skin Protection	Chemically resistant gloves (e.g., nitrile, neoprene). A fully-buttoned lab coat or chemical-resistant apron.
Respiratory Protection	For operations that may generate dust, a NIOSH-approved respirator for particulates may be necessary.

Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and strong oxidizing agents.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations.

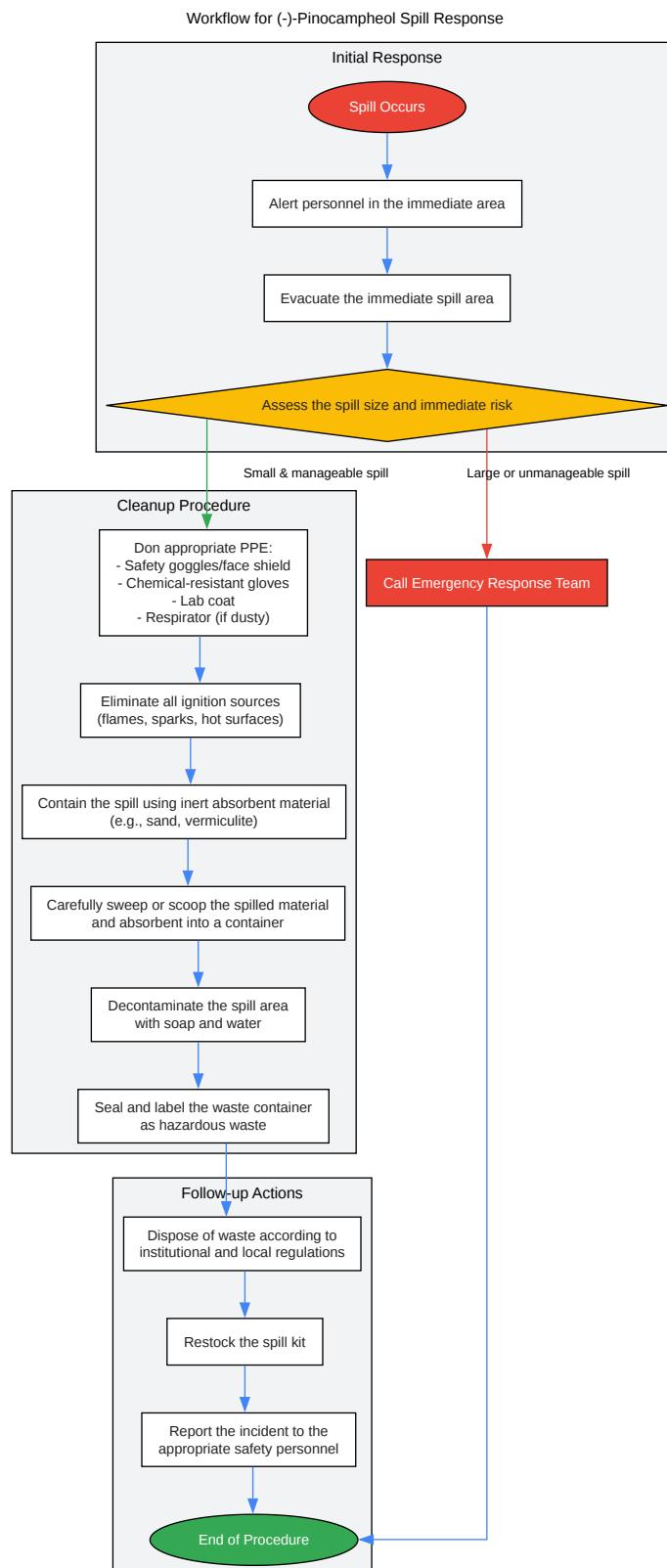
First Aid Measures

In case of exposure, the following first aid procedures should be followed:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately remove contaminated clothing. Flush skin with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

A workflow for responding to a spill of **(-)-Pinocampheol** is outlined below.



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Caption: Workflow for **(-)-Pinocampheol** Spill Response.

Experimental Protocols for Safety Assessment

Due to the absence of specific toxicological studies for **(-)-Pinocampheol**, this section outlines general methodologies based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines for testing chemicals. These protocols are provided as a reference for the type of studies required to ascertain the toxicological profile of a substance like **(-)-Pinocampheol**.

Acute Oral Toxicity - Fixed Dose Procedure (Based on OECD Guideline 420)

This study provides information on the potential health hazards arising from a single oral exposure to a substance.[\[4\]](#)

- Principle: The test involves administering the substance at one of a series of fixed dose levels (5, 50, 300, 2000 mg/kg). The initial dose is selected based on available information, often starting at 300 mg/kg in the absence of data.[\[4\]](#) The endpoint is the observation of clear signs of toxicity, rather than mortality.[\[4\]](#)
- Methodology:
 - Animal Selection: Healthy, young adult rodents (typically female rats) are used.[\[4\]](#)
 - Housing and Feeding: Animals are housed in standard conditions. Food is withheld overnight before dosing.[\[4\]](#)
 - Dose Preparation and Administration: The test substance is typically administered via gavage in a suitable vehicle (e.g., water, corn oil).[\[5\]](#)
 - Sighting Study: A preliminary study is conducted with a small number of animals to determine the appropriate starting dose for the main study.[\[4\]](#)
 - Main Study: A stepwise procedure is used where the results from one animal determine the dose for the next. Dosing is stopped when toxicity is observed or when no effects are seen at the highest dose level.

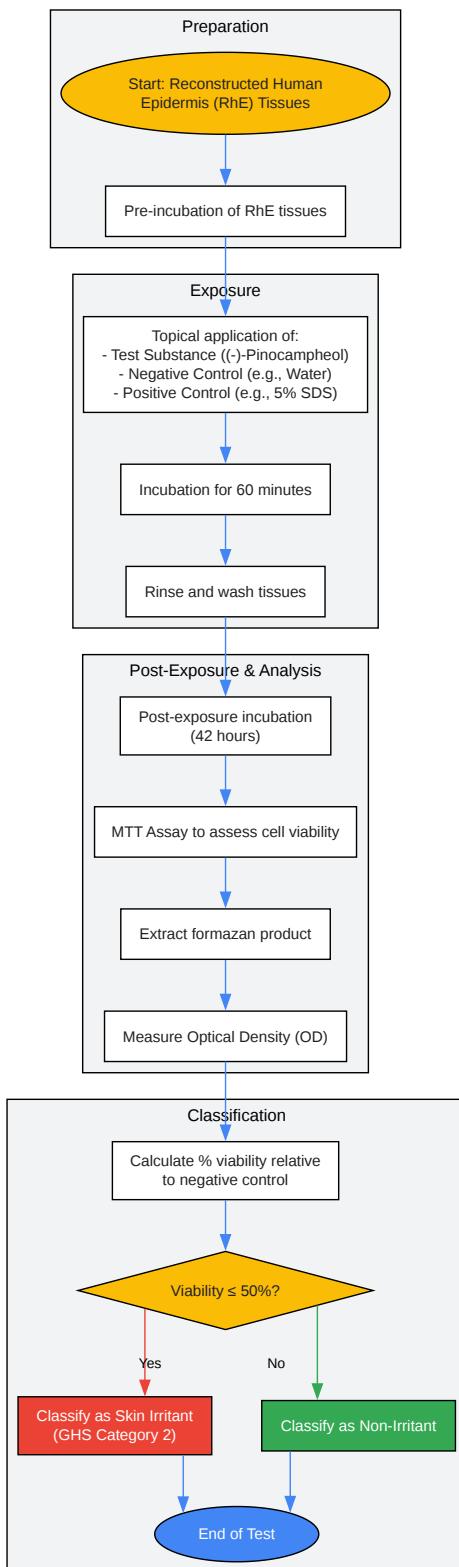
- Observation: Animals are observed for a period of at least 14 days for signs of toxicity and mortality.[4] Body weight is recorded weekly. A gross necropsy is performed on all animals at the end of the study.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (Based on OECD Guideline 439)

This in vitro test is used to identify chemicals that have the potential to cause skin irritation.[6]

- Principle: The test substance is applied topically to a reconstructed human epidermis (RhE) model. The potential for skin irritation is determined by the relative mean viability of the RhE tissues after exposure, which is measured using the MTT assay.[7]
- Methodology:
 - Test System: Commercially available, validated RhE models are used.
 - Procedure:
 - The test substance (solid or liquid) is applied directly to the surface of triplicate tissue models.[7]
 - Negative (e.g., sterile water) and positive (e.g., 5% SDS solution) controls are run concurrently.[7]
 - After a 60-minute exposure period, the tissues are rinsed and incubated for a 42-hour recovery period.[7]
 - Viability Assessment: Cell viability is measured by the enzymatic conversion of the yellow MTT tetrazolium salt to a blue formazan product by mitochondrial dehydrogenases in viable cells.[7] The formazan is then extracted, and its concentration is quantified by measuring the optical density.
 - Classification: If the mean tissue viability is reduced to $\leq 50\%$ of the negative control, the substance is classified as a skin irritant (UN GHS Category 2).[7]

Experimental Workflow for In Vitro Skin Irritation (OECD TG 439)

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Caption: Workflow for In Vitro Skin Irritation Testing.

Conclusion

While **(-)-Pinocampheol** has defined physical properties, the lack of comprehensive safety and toxicological data necessitates a cautious and informed approach to its handling. Researchers and laboratory personnel must adhere to stringent safety protocols, including the use of appropriate engineering controls and personal protective equipment, as outlined in this guide. The provided workflows for spill response and general toxicological testing methodologies serve as a foundation for establishing safe laboratory practices until specific data for **(-)-Pinocampheol** becomes available.

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